

Ni(II) Protoporphyrin IX CAS number and safety data sheet

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Ni(II) Protoporphyrin IX*

Cat. No.: *B12414444*

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Technical Guide: Ni(II) Protoporphyrin IX

For Researchers, Scientists, and Drug Development Professionals

Introduction

Ni(II) Protoporphyrin IX is a metalloporphyrin complex with significant applications in various fields of scientific research, including biochemistry, materials science, and drug development. This document provides a comprehensive overview of its chemical properties, safety information, and key experimental applications.

Chemical and Physical Properties

Ni(II) Protoporphyrin IX, with the CAS number 15415-30-2, is a derivative of the naturally occurring Protoporphyrin IX, where a nickel(II) ion is coordinated within the porphyrin ring.^[1] This coordination alters the electronic and chemical properties of the porphyrin, making it a valuable tool for various studies.

Property	Value	Reference
CAS Number	15415-30-2	[1]
Molecular Formula	C ₃₄ H ₃₂ N ₄ NiO ₄	[1]
Molecular Weight	619.336 g/mol	[1]
Appearance	Typically a dark purple or violet solid	
Storage	Store at room temperature, protected from light	[1]

Safety Data Sheet (SDS) Overview

A comprehensive Safety Data Sheet (SDS) specifically for **Ni(II) Protoporphyrin IX** is not readily available. However, based on the general properties of porphyrins and nickel compounds, the following safety precautions should be observed. This information is not a substitute for a formal SDS and a thorough risk assessment should be conducted before handling.

1. Hazard Identification:

- May be harmful if swallowed, inhaled, or absorbed through the skin.
- The toxicological properties have not been thoroughly investigated.
- Nickel compounds are classified as potential carcinogens and may cause skin sensitization.

2. First-Aid Measures:

- Inhalation: Move to fresh air. If breathing is difficult, give oxygen.
- Skin Contact: Wash off with soap and plenty of water.
- Eye Contact: Rinse thoroughly with plenty of water for at least 15 minutes.
- Ingestion: Never give anything by mouth to an unconscious person. Rinse mouth with water.

3. Handling and Storage:

- Avoid contact with skin, eyes, and clothing.
- Wear appropriate personal protective equipment (gloves, lab coat, safety glasses).
- Handle in a well-ventilated area.
- Store in a tightly closed container in a dry and cool place, protected from light.^[1]

4. Disposal:

- Dispose of in accordance with local, state, and federal regulations.

Experimental Protocols

General Protocol for Microwave-Assisted Synthesis of Metalloporphyrins

This protocol is adapted from a general method for the synthesis of metalloporphyrins and can be applied for the synthesis of **Ni(II) Protoporphyrin IX**.

Materials:

- Protoporphyrin IX
- Nickel(II) acetate tetrahydrate
- N,N-Dimethylformamide (DMF)
- Microwave reactor

Procedure:

- In a microwave reaction vessel, dissolve Protoporphyrin IX in DMF.
- Add a molar excess (typically 4-5 equivalents) of Nickel(II) acetate tetrahydrate to the solution.

- Seal the vessel and place it in the microwave reactor.
- Heat the reaction mixture using microwave irradiation. Typical conditions are 150-200 °C for 5-15 minutes.
- After the reaction is complete, allow the vessel to cool to room temperature.
- The progress of the reaction can be monitored by UV-Vis spectroscopy, observing the shift in the Soret band.
- The product can be precipitated by the addition of water and collected by filtration.
- Further purification can be achieved by chromatography if necessary.

Protocol for Heme Oxygenase-1 (HO-1) Inhibition Assay

Ni(II) Protoporphyrin IX is known to interact with heme oxygenase. The following is a general protocol for an in vitro HO-1 inhibition assay, which can be adapted to study the effects of **Ni(II) Protoporphyrin IX**.

Materials:

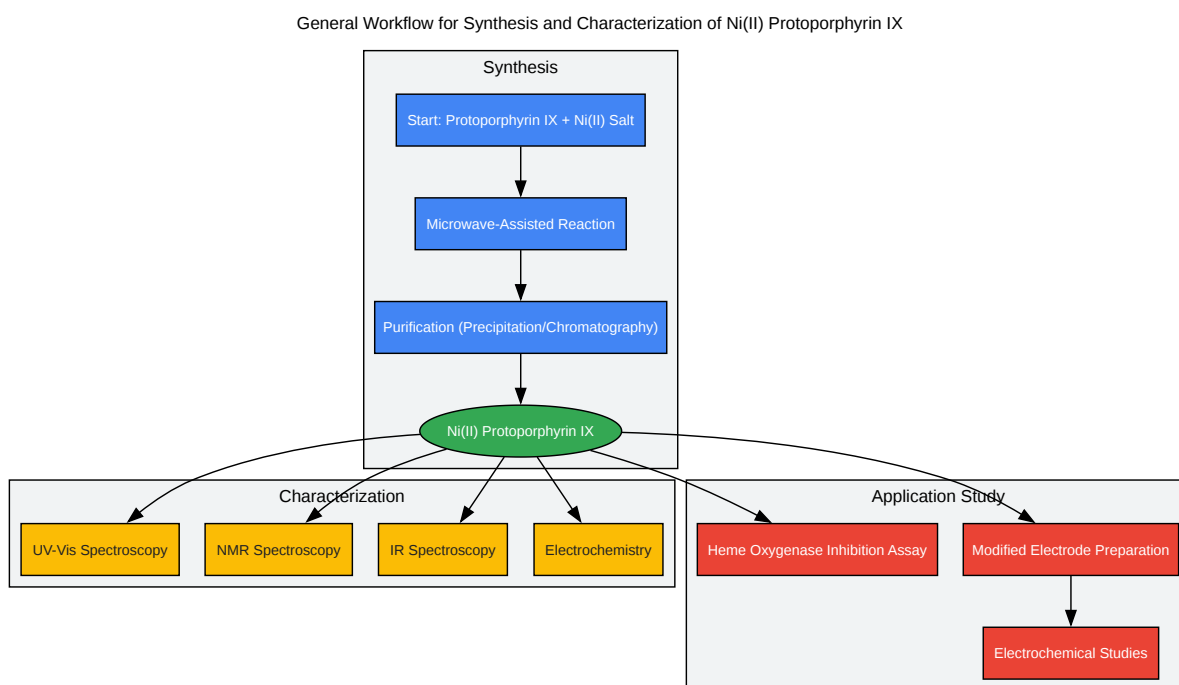
- Purified recombinant Heme Oxygenase-1 (HO-1)
- Hemin (substrate)
- NADPH
- Rat liver cytosol (as a source of biliverdin reductase)
- **Ni(II) Protoporphyrin IX** (inhibitor)
- Reaction buffer (e.g., 100 mM potassium phosphate buffer, pH 7.4)
- Chloroform

Procedure:

- Prepare a reaction mixture containing the reaction buffer, rat liver cytosol, and hemin.

- Add varying concentrations of **Ni(II) Protoporphyrin IX** to the reaction mixture to test for inhibition. A control with no inhibitor should be included.
- Pre-incubate the mixture for a few minutes at 37°C.
- Initiate the reaction by adding a solution of NADPH.
- Incubate the reaction at 37°C for a specified time (e.g., 30-60 minutes).
- Stop the reaction by adding an equal volume of chloroform and vortexing vigorously.
- Centrifuge the mixture to separate the aqueous and organic phases.
- The product of the reaction, bilirubin, will be in the chloroform layer.
- Carefully remove the chloroform layer and measure the absorbance at approximately 464 nm to quantify the amount of bilirubin produced.
- Calculate the percentage of inhibition by comparing the absorbance of the samples with the inhibitor to the control.

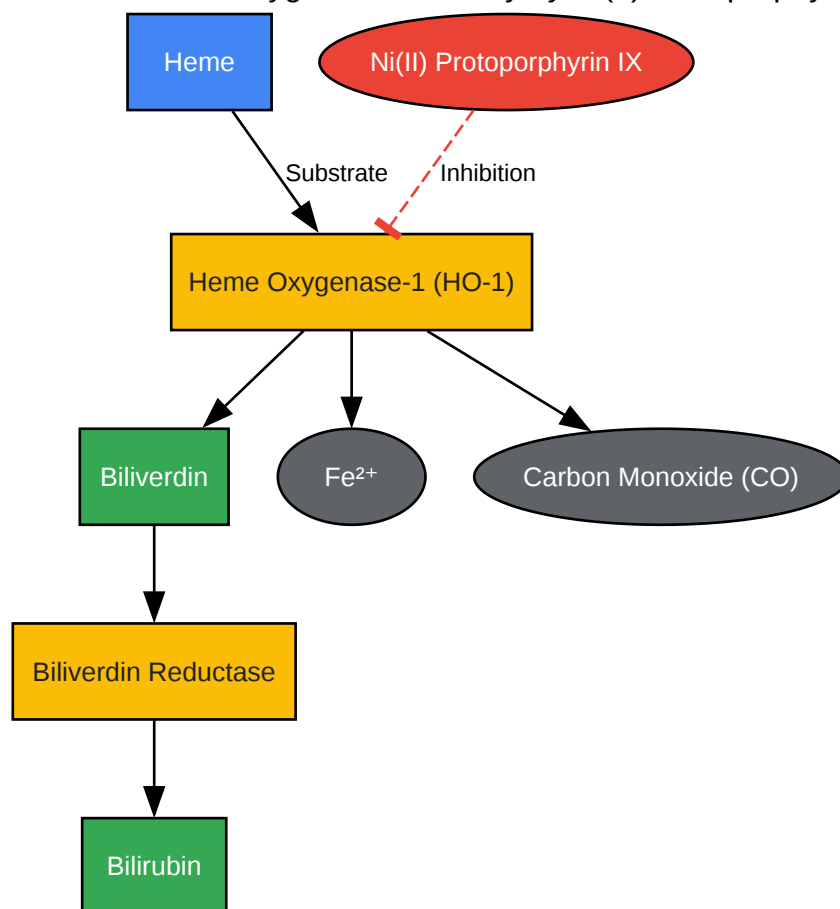
Signaling Pathway and Experimental Workflow Diagrams



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Caption: Workflow for **Ni(II) Protoporphyrin IX** Synthesis and Analysis.

Inhibition of Heme Oxygenase Pathway by Ni(II) Protoporphyrin IX



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Caption: **Ni(II) Protoporphyrin IX** as an Inhibitor of Heme Oxygenase-1.

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References

- 1. Ni(II) Protoporphyrin IX | [frontierspecialtychemicals.com]
- To cite this document: BenchChem. [Ni(II) Protoporphyrin IX CAS number and safety data sheet]. BenchChem, [2025]. [Online PDF]. Available at:

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